

# proper handling and disposal of 5-Iodo-2-aminoindane in a lab setting

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## Compound of Interest

Compound Name: 5-Iodo-2-aminoindane

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## Application Notes and Protocols for 5-Iodo-2-aminoindane

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper handling and disposal of **5-Iodo-2-aminoindane** (5-IAI) in a laboratory setting. 5-IAI is a psychoactive research chemical and a halogenated organic compound, requiring specific safety protocols to minimize exposure and ensure proper waste management.[1][2][3]

## Safety and Hazard Information

**5-Iodo-2-aminoindane** is a derivative of 2-aminoindane and is structurally related to psychoactive substances.[1][4] While a comprehensive Safety Data Sheet (SDS) with specific quantitative toxicity data is not readily available in the public domain, the following hazards are associated with this compound based on available information and its chemical class.

### Potential Hazards:

- Harmful if swallowed or inhaled.[2]
- Causes skin and serious eye irritation.[2]
- May cause respiratory irritation, drowsiness, or dizziness.[2]

- Acts as a serotonin, norepinephrine, and dopamine releasing agent.[5]
- Animal studies suggest the potential for neurotoxicity at high doses.[2][5]

#### Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
- P264: Wash hands and any exposed skin thoroughly after handling.[2]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[2][6]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

#### Quantitative Data Summary

Data Point	Value	Source / Notes
Molecular Formula	C <sub>9</sub> H <sub>10</sub> IN	[1][5]
Molar Mass	259.090 g/mol	[1][5]
Appearance	Crystalline solid / Powder	[2][7]
Solubility	DMF: 0.3 mg/ml, DMSO: 0.5 mg/ml, Methanol: 1 mg/ml	[2][7]
Hazard Statements	H302, H315, H319, H332, H335, H336	[2]

## Experimental Protocols

### 2.1. Personal Protective Equipment (PPE)

All handling of **5-Iodo-2-aminoindane**, whether in solid or solution form, must be conducted in a designated area, preferably within a certified chemical fume hood.

- Hand Protection: Wear nitrile or other chemically resistant gloves.

- Eye Protection: Use chemical safety goggles or a face shield.
- Body Protection: A lab coat is mandatory. For procedures with a higher risk of splashing, consider a chemically resistant apron.
- Respiratory Protection: If working outside a fume hood or with large quantities, a NIOSH-approved respirator may be necessary.

## 2.2. Protocol for Preparing a Standard Solution

This protocol outlines the preparation of a 1 mg/mL stock solution of **5-Iodo-2-aminoindane** in methanol.

### Materials:

- **5-Iodo-2-aminoindane** (solid)
- Methanol (ACS grade or higher)
- Analytical balance
- Volumetric flask (e.g., 10 mL)
- Spatula
- Weighing paper
- Pipettes
- Secondary containment for transport

### Procedure:

- Preparation: Don all required PPE and perform the work within a chemical fume hood.
- Weighing: Tare the analytical balance with a piece of weighing paper. Carefully weigh out 10 mg of **5-Iodo-2-aminoindane**.
- Transfer: Gently transfer the weighed solid into the 10 mL volumetric flask.

- Dissolving: Add approximately 5 mL of methanol to the flask. Swirl gently to dissolve the solid completely.
- Dilution: Once dissolved, add methanol to the 10 mL mark.
- Mixing: Cap the flask and invert it several times to ensure a homogenous solution.
- Labeling: Clearly label the flask with the compound name, concentration, solvent, and date of preparation.
- Storage: Store the solution in a tightly sealed container at -20°C.[7]

## Handling and Storage

- Handling:
  - Use this compound only in well-ventilated areas, preferably a chemical fume hood.[8]
  - Avoid the formation of dust and aerosols.
  - Keep away from incompatible materials such as strong oxidizing agents and acids.[8]
- Storage:
  - Store in a cool, dry, and well-ventilated area.
  - Keep containers tightly closed when not in use.
  - Store away from food and drink.[6]

## Spill and Exposure Procedures

- Spill:
  - Evacuate the immediate area.
  - Wear appropriate PPE, including respiratory protection if necessary.
  - Cover the spill with an inert absorbent material.

- Collect the absorbed material into a sealed container for hazardous waste disposal.[3]
- Clean the spill area with an appropriate solvent and then with soap and water.
- Exposure:
  - Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.[8]
  - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek medical attention.[2]
  - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[8]
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[8]

## Disposal Protocol

**5-Iodo-2-aminoindane** is a halogenated organic compound.[3][9] It must be disposed of as hazardous waste. Do not dispose of it down the drain.[10][11]

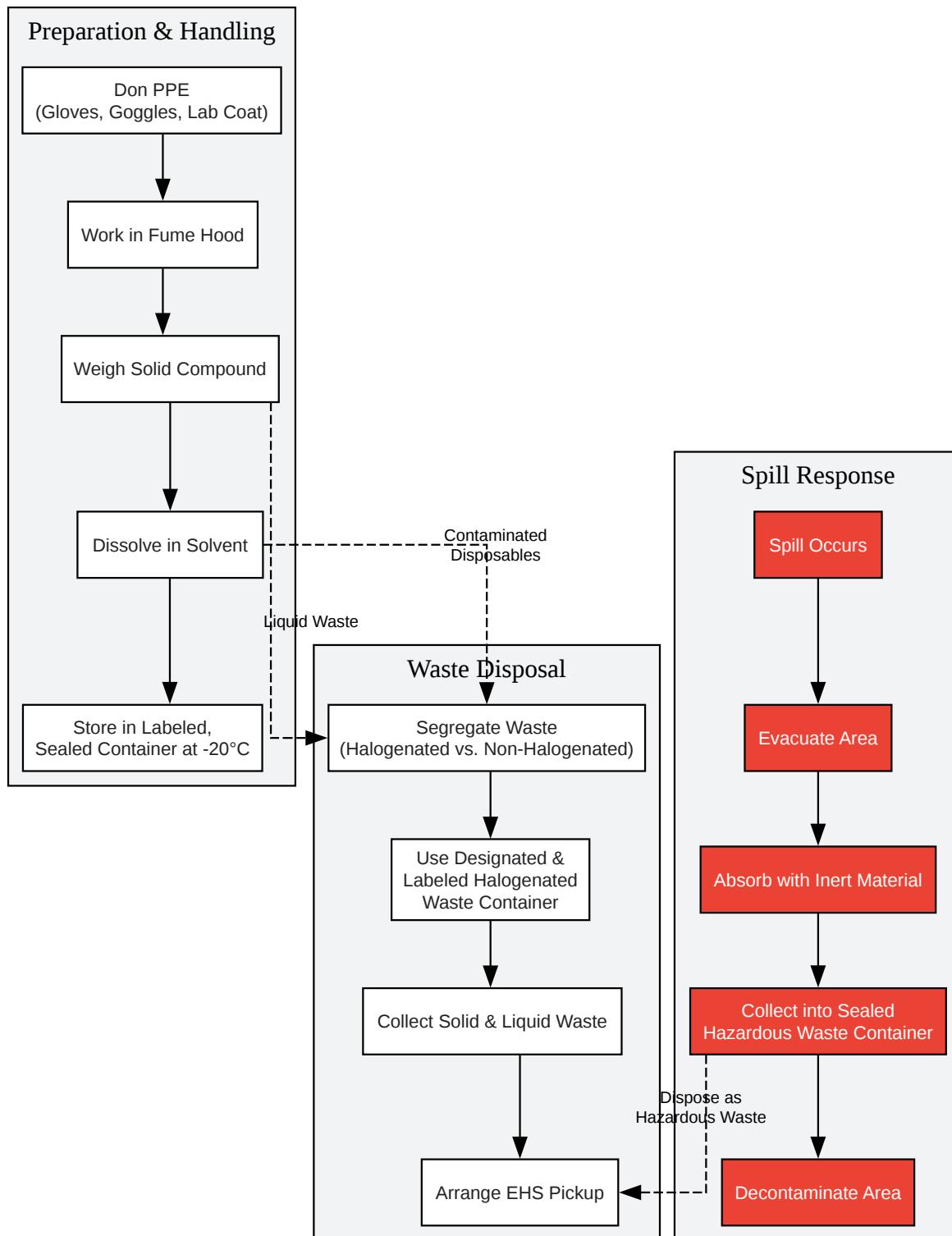
Waste Segregation:

- Solid Waste: Collect solid **5-Iodo-2-aminoindane** and any contaminated materials (e.g., weighing paper, gloves) in a designated, labeled hazardous waste container for halogenated organic solids.
- Liquid Waste: Collect solutions containing **5-Iodo-2-aminoindane** in a designated, labeled hazardous waste container for halogenated organic liquids.[9][12]
  - Crucially, do not mix halogenated waste with non-halogenated waste.[10][11] This is because the disposal methods differ, and cross-contamination increases disposal costs.[3][11]
  - Ensure the waste container is compatible with the solvents used and is kept tightly closed when not in use.[12]

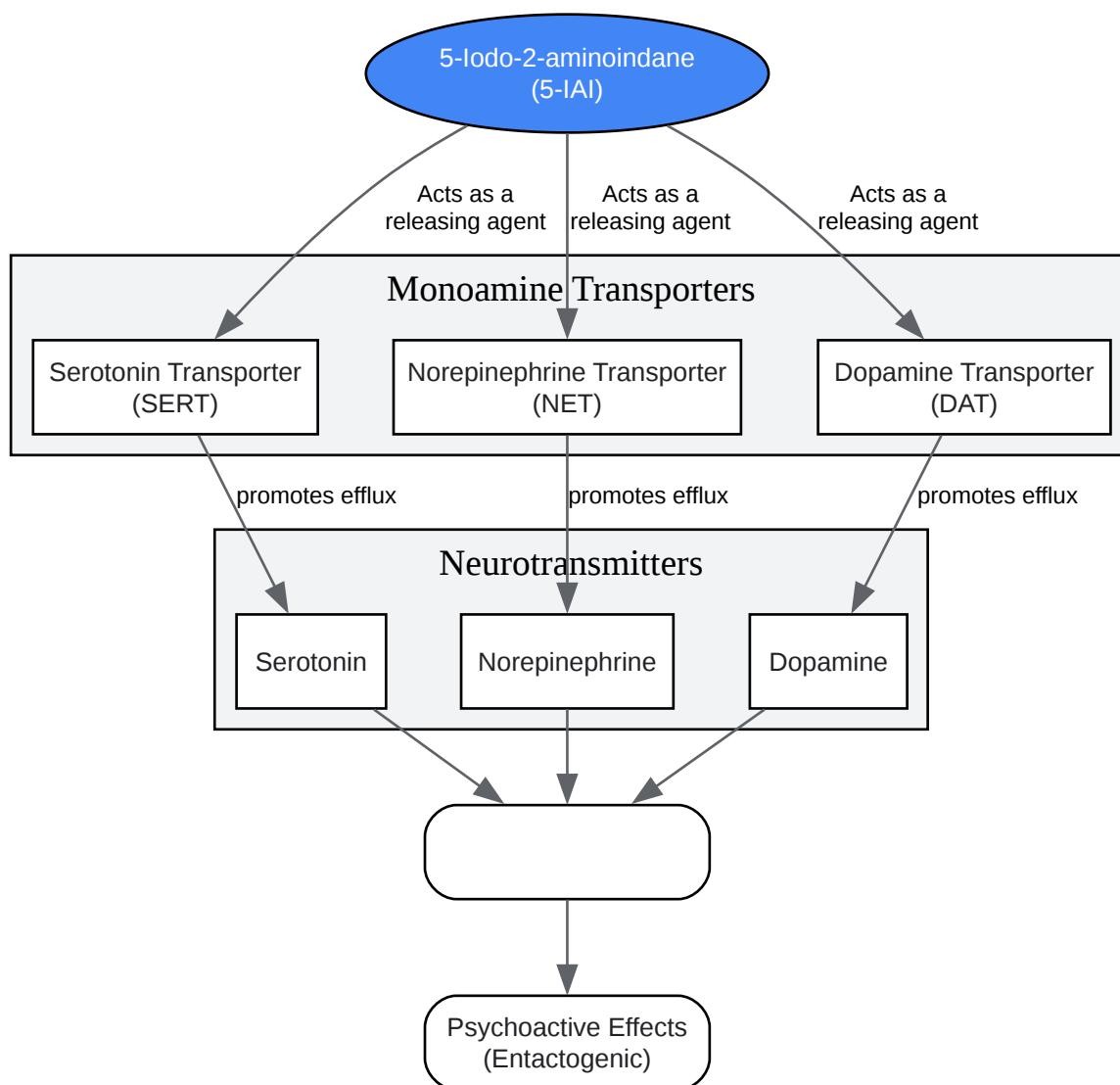
**Disposal Procedure:**

- Follow your institution's specific guidelines for hazardous waste disposal.
- Ensure waste containers are properly labeled with "Hazardous Waste," the full chemical name ("**5-Iodo-2-aminoindane**"), and any other components of the waste stream.[\[12\]](#)
- Arrange for pickup by your institution's Environmental Health and Safety (EHS) department.

## Visualized Workflows

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Caption: Workflow for safe handling, spill response, and disposal of **5-Iodo-2-aminoindane**.



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Caption: Mechanism of action for **5-Iodo-2-aminoindane** as a monoamine releasing agent.

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